

Amuvatinib patient selection biomarkers c-Kit expression

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Compound Focus: Amuvatinib

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Biomarker Evidence and Data Summary

The table below summarizes key clinical findings on c-Kit expression as a potential biomarker for **amuvatinib** response.

Cancer Type	Biomarker & Measurement	Clinical Context	Reported Outcome	Source / Study
Small Cell Lung Cancer (SCLC)	c-Kit H-score (IHC)	Amuvatinib + Platinum-Etoposide in platinum-refractory patients	Two patients with H-score ≥ 100 achieved durable disease control (151 and 256 days) [1].	Phase 2 Trial (Byers et al.)
Gastrointestinal Stromal Tumor (GIST)	Mechanism-based (mutant KIT inhibition)	Amuvatinib single-agent in refractory GIST	One patient with prior imatinib/sunitinib failure showed FDG-PET response and stable disease [2].	Phase 1 Trial (Mahadevan et al.)

Experimental Protocols for Biomarker Analysis

For researchers aiming to validate these findings, here are detailed methodologies for key experiments.

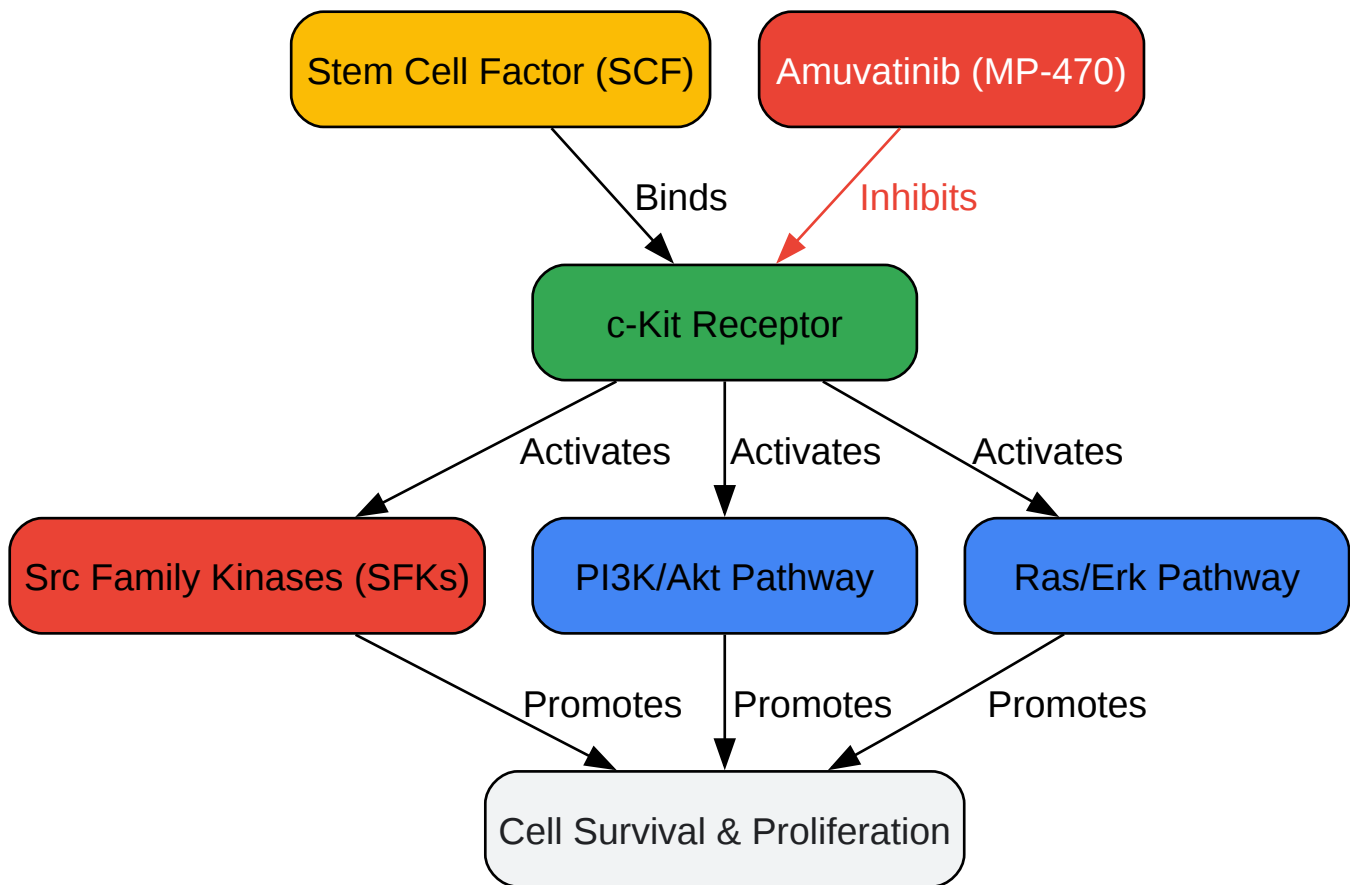
Immunohistochemistry (IHC) for c-Kit Protein Expression and H-Scoring

This protocol is used to quantify c-Kit protein levels in formalin-fixed, paraffin-embedded (FFPE) tumor samples [1].

- **1. Sample Preparation:** Cut 4-5 μm sections from FFPE tumor tissue blocks.
- **2. Deparaffinization and Rehydration:** Immerse slides in xylene (or substitute) followed by a graded series of ethanol (100%, 95%, 70%) and finally distilled water.
- **3. Antigen Retrieval:** Perform heat-induced epitope retrieval (HIER) using a citrate-based or EDTA-based buffer (pH 6.0-9.0) in a pressure cooker or water bath.
- **4. Blocking:** Block endogenous peroxidase activity with 3% H_2O_2 . Then, block non-specific binding with a protein block (e.g., normal serum or BSA).
- **5. Primary Antibody Incubation:** Incubate slides with a validated anti-c-Kit (CD117) primary antibody at the manufacturer's recommended dilution and conditions (e.g., overnight at 4°C).
- **6. Detection:** Use a standard horseradish peroxidase (HRP)-labeled polymer detection system with DAB as the chromogen.
- **7. Counterstaining and Mounting:** Counterstain with hematoxylin, dehydrate, clear, and mount with a permanent mounting medium.
- **8. H-Scoring:** Evaluate stained slides under a microscope. The H-score is calculated as: **H-score = (3 × percentage of strongly staining cells) + (2 × percentage of moderately staining cells) + (1 × percentage of weakly staining cells) + (0 × percentage of negative cells)**. The final score ranges from 0 to 300 [1].

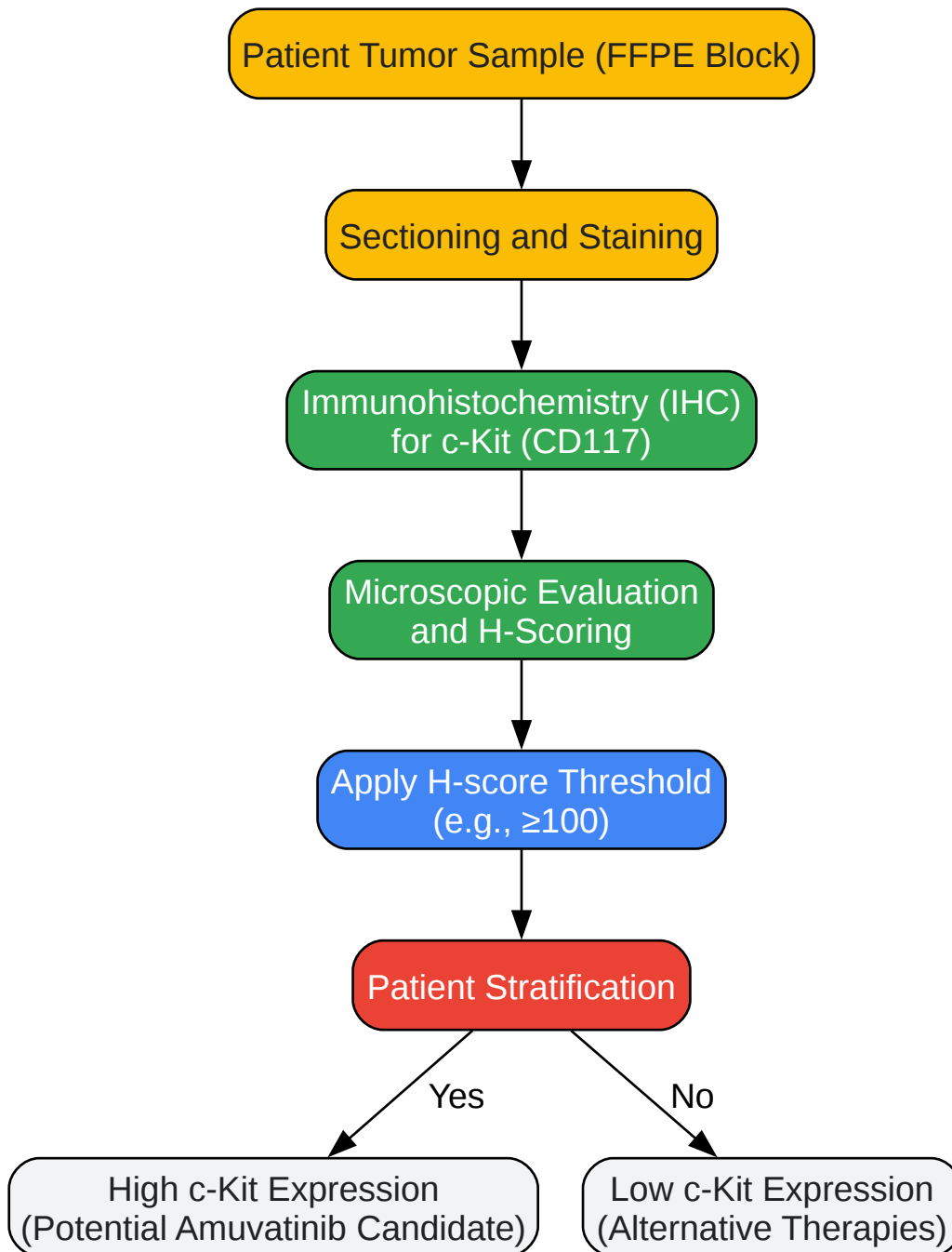
Amuvatinib's Mechanism and c-Kit Signaling

Amuvatinib is a multi-targeted tyrosine kinase inhibitor. Its mechanism and the rationale for targeting c-Kit are illustrated in the following pathway diagrams.



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*Diagram 1: Simplified c-Kit Signaling Pathway and **Amuvatinib** Inhibition. **Amuvatinib** inhibits the c-Kit receptor, blocking downstream pro-survival pathways like those mediated by Src Family Kinases (SFKs), PI3K/Akt, and Ras/Erk [3] [4].*



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Diagram 2: *Experimental Workflow for Patient Selection.* This workflow outlines the process of using IHC and H-scoring to identify patients with high c-Kit expression who may be candidates for **amuvatinib** therapy [1].

Frequently Asked Questions (FAQs)

Q1: Is c-Kit mutation status or protein expression level more important for amuvatinib selection?

Current clinical evidence for **amuvatinib** points towards **protein expression levels** (via IHC H-score) as a predictive biomarker [1]. While **amuvatinib** was designed to target mutant c-Kit [4], the phase II trial in SCLC successfully stratified patients based on protein expression, not mutation status.

Q2: What is the recommended H-score threshold for patient selection in SCLC? Based on the phase II ESCAPE study, an **H-score of 100** can be used as a benchmark for defining high c-Kit expression in platinum-refractory SCLC when considering **amuvatinib** combination therapy [1]. This threshold should be validated in larger, prospective studies.

Q3: Does amuvatinib have other biomarker targets beyond c-Kit? Yes. **Amuvatinib** is a multi-targeted agent. Its mechanisms also include:

- **Inhibition of DNA repair** via downregulation of Rad51, which may synergize with DNA-damaging agents like etoposide or platinum drugs [1] [2] [4].
- **Targeting other kinases** such as PDGFR α and c-MET [4] [5]. Patient selection strategies could potentially be explored around these alternative targets or specific resistance mechanisms.

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References

1. A phase 2, open-label, multi-center study of amuvatinib in... | Oncotarget [oncotarget.com]
2. A phase I, first-in-human dose-escalation study of amuvatinib ... [pubmed.ncbi.nlm.nih.gov]
3. c-Kit-Mediated Overlapping and Unique Functional and ... [pmc.ncbi.nlm.nih.gov]
4. : Uses, Interactions, Mechanism of Action | DrugBank Online Amuvatinib [go.drugbank.com]
5. MET inhibitors in combination with other therapies in non-small cell... [tlcr.amegroups.org]

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